

Safeguarding Your Research: A Comprehensive Guide to Handling Butyl Heptanoate

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Compound of Interest

Compound Name: *Butyl heptanoate*

Cat. No.: B1580531

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **Butyl heptanoate**, from initial handling to final disposal. By adhering to these procedural steps, you can ensure a safe laboratory environment while maintaining the integrity of your research.

Butyl heptanoate is a colorless liquid with a fruity odor, commonly used as a flavoring agent. [1] However, it is also classified as a substance that can cause skin and serious eye irritation, and may cause respiratory irritation.[2][3][4] Therefore, proper personal protective equipment (PPE) and handling protocols are crucial.

Essential Safety and Handling Information

A summary of key quantitative data for **Butyl heptanoate** is provided in the table below for quick reference.

Property	Value
Molecular Formula	C ₁₁ H ₂₂ O ₂
Molecular Weight	186.29 g/mol
Boiling Point	226 °C (lit.)
Melting Point	-67.5 °C (lit.)
Flash Point	87 °C (188.6 °F) - closed cup
Density	0.863 g/mL at 25 °C (lit.)
Vapor Pressure	0.08 mmHg at 25°C
Hazards	Skin Irritation (Category 2), Eye Irritation (Category 2), Specific target organ toxicity — single exposure (Category 3)
Signal Word	Warning

Operational Plan for Handling Butyl Heptanoate

Adherence to a strict operational plan is vital for minimizing risks associated with **Butyl heptanoate**. The following step-by-step guide outlines the procedures for handling, storage, and disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][3]
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition, as **Butyl heptanoate** is a combustible liquid.[5] Use non-sparking tools.[2][3]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2] A face shield may also be necessary for splash protection.[6]

[7]

- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves, such as butyl rubber gloves.[2][8] Gloves must be inspected prior to use.[2]
 - Clothing: Wear a lab coat or fire/flame resistant and impervious clothing.[2]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2]

3. Handling and Use:

- Avoid contact with skin and eyes.[2][3]
- Avoid breathing mist, gas, or vapors.[2]
- Wash hands thoroughly after handling.[2][3]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Store apart from foodstuff containers or incompatible materials.[3]
- The storage area should be designated for flammable liquids.[5]

5. Spill Cleanup:

- In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[2]
- Remove all sources of ignition.[2]
- Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite. [9] Do not use paper towels.[9]
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[2][9]

- Wash the spill area with soap and water, collecting the rinse water for proper disposal if the spill is significant.[10]

6. First Aid Measures:

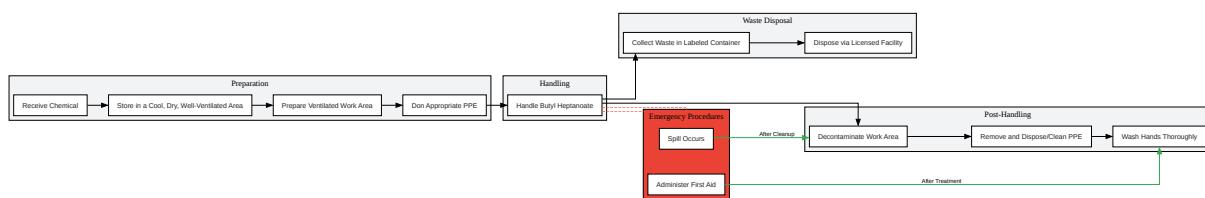
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[2]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[2]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[2]

7. Disposal:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2][3]
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Do not discharge to sewer systems.[2]

Butyl Heptanoate Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Butyl heptanoate**, from receipt of the chemical to its final disposal.

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Caption: Workflow for the safe handling of **Butyl heptanoate**.

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